

Handling and formulation of solid 1,3-Dilinoelaidoyl glycerol for experiments

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Compound of Interest

Compound Name: 1,3-Dilinoelaidoyl glycerol

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Technical Support Center: 1,3-Dilinoelaidoyl Glycerol

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective handling and formulation of solid **1,3-Dilinoelaidoyl glycerol** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **1,3-Dilinoelaidoyl glycerol**?

A1: **1,3-Dilinoelaidoyl glycerol** is a diacylglycerol (DAG) containing linoelaidic acid at the sn-1 and sn-3 positions of the glycerol backbone.^{[1][2]} It is a solid at room temperature.^{[1][2]}

Q2: How should I store **1,3-Dilinoelaidoyl glycerol**?

A2: It is recommended to store the solid compound at -20°C for long-term stability.^[1] The stability is reported to be at least one year when stored under these conditions.^[3]

Q3: What is the purity of commercially available **1,3-Dilinoelaidoyl glycerol**?

A3: Commercially available **1,3-Dilinoelaidoyl glycerol** typically has a purity of greater than 98%.^{[1][2]}

Q4: In which solvents is **1,3-Dilinoelaidoyl glycerol** soluble?

A4: **1,3-Dilinoelaidoyl glycerol** is soluble in organic solvents such as Dimethylformamide (DMF) and ethanol.^[1] It has limited solubility in aqueous solutions. For instance, its solubility is approximately 0.5 mg/ml in a 1:1 solution of Ethanol:PBS (pH 7.2).^[1]

Troubleshooting Guides

Problem: The compound will not dissolve in my chosen solvent.

- Solution:
 - Verify Solvent Choice: Ensure you are using a recommended organic solvent such as DMF or ethanol.^[1] As a nonpolar lipid, it will not be readily soluble in polar solvents like water alone.^[4]
 - Check Concentration: Refer to the solubility data to ensure you have not exceeded the solubility limit. For example, in DMF and ethanol, the solubility is approximately 10 mg/ml.^[1]
 - Gentle Warming: Try warming the solution gently in a water bath (e.g., to 37°C). This can aid in the dissolution of lipids.
 - Vortexing/Sonication: Agitate the solution using a vortex mixer or a bath sonicator to increase the rate of dissolution.

Problem: The compound precipitates when I add it to my aqueous buffer or cell culture medium.

- Solution:
 - Initial Dissolution in Organic Solvent: Never add the solid **1,3-Dilinoelaidoyl glycerol** directly to an aqueous solution. First, prepare a concentrated stock solution in an appropriate organic solvent (e.g., DMF or ethanol).^[5]
 - Stepwise Dilution: Add the organic stock solution dropwise to the vigorously stirring aqueous buffer or medium. This helps to disperse the lipid and prevent localized high concentrations that lead to precipitation.

- Use of a Carrier: For cell culture experiments, consider using a carrier protein like bovine serum albumin (BSA). Pre-complexing the lipid with BSA can enhance its stability and delivery in aqueous media.
- Final Solvent Concentration: Keep the final concentration of the organic solvent in your experimental medium as low as possible (typically <0.5%) to avoid solvent-induced artifacts or cytotoxicity.

Quantitative Data

The following table summarizes the known solubility of **1,3-Dilinoelaidoyl glycerol** in various solvents.

Solvent	Solubility	Source
Dimethylformamide (DMF)	10 mg/ml	[1]
Ethanol	10 mg/ml	[1]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/ml	[1]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution

Objective: To prepare a 10 mg/ml stock solution of **1,3-Dilinoelaidoyl glycerol** in ethanol.

Materials:

- **1,3-Dilinoelaidoyl glycerol** (solid)
- Anhydrous ethanol
- Sterile microcentrifuge tubes or glass vials
- Vortex mixer
- Water bath sonicator

Methodology:

- Weigh out the desired amount of **1,3-Dilinoelaidoyl glycerol** in a sterile vial. For example, for 1 ml of a 10 mg/ml stock, weigh 10 mg.
- Add the appropriate volume of anhydrous ethanol to the vial.
- Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- If the solid is not fully dissolved, place the vial in a water bath sonicator for 5-10 minutes, or until the solution is clear. Gentle warming to 37°C can also be applied.
- Store the stock solution at -20°C. Before each use, bring the solution to room temperature and vortex briefly.

Protocol 2: Preparation of Working Solutions for Cell Culture

Objective: To prepare a working solution of **1,3-Dilinoelaidoyl glycerol** in cell culture medium.

Materials:

- 10 mg/ml stock solution of **1,3-Dilinoelaidoyl glycerol** in ethanol
- Sterile cell culture medium
- Sterile microcentrifuge tubes

Methodology:

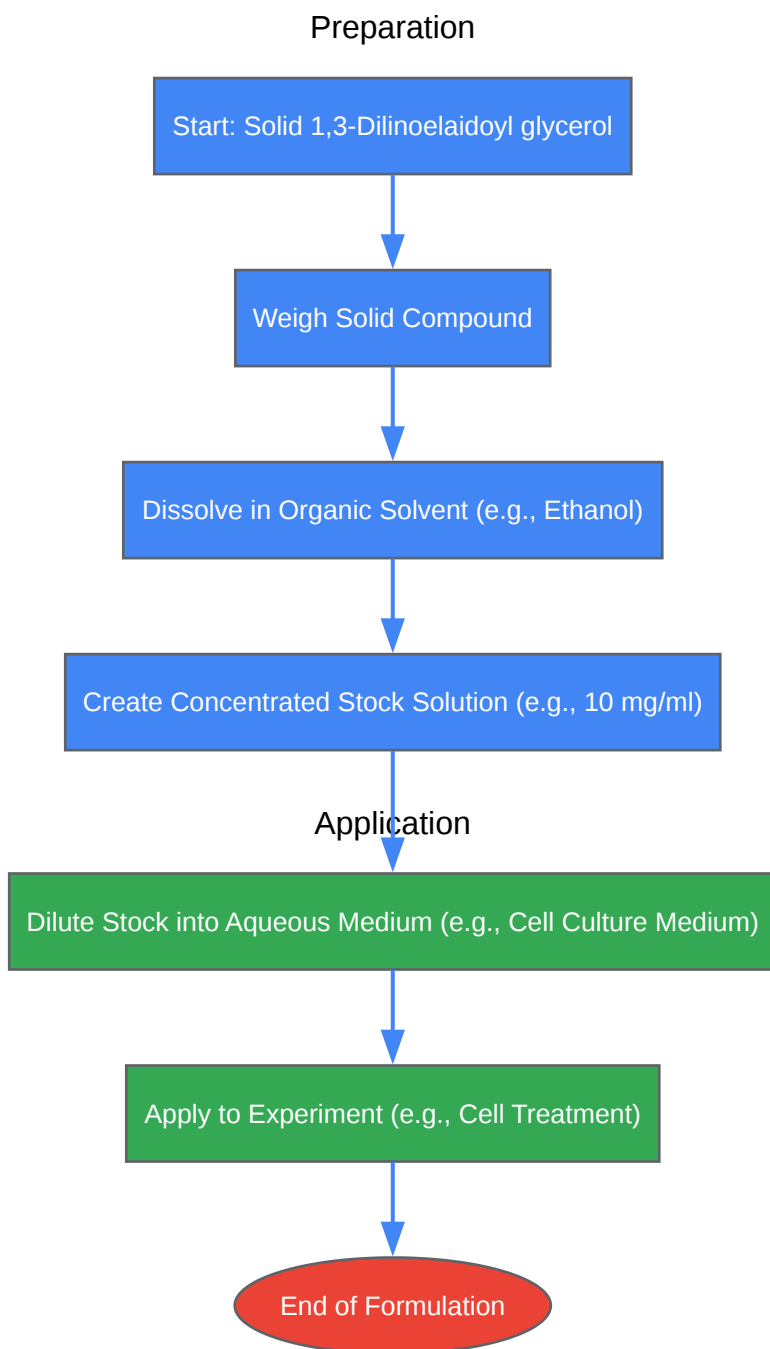
- Warm the 10 mg/ml stock solution and the cell culture medium to 37°C.
- Vortex the stock solution briefly.
- In a sterile tube, add the required volume of cell culture medium.
- While vigorously vortexing the medium, add the required volume of the stock solution dropwise. For example, to make a 10 µg/ml working solution, add 1 µl of the 10 mg/ml stock

to 1 ml of medium.

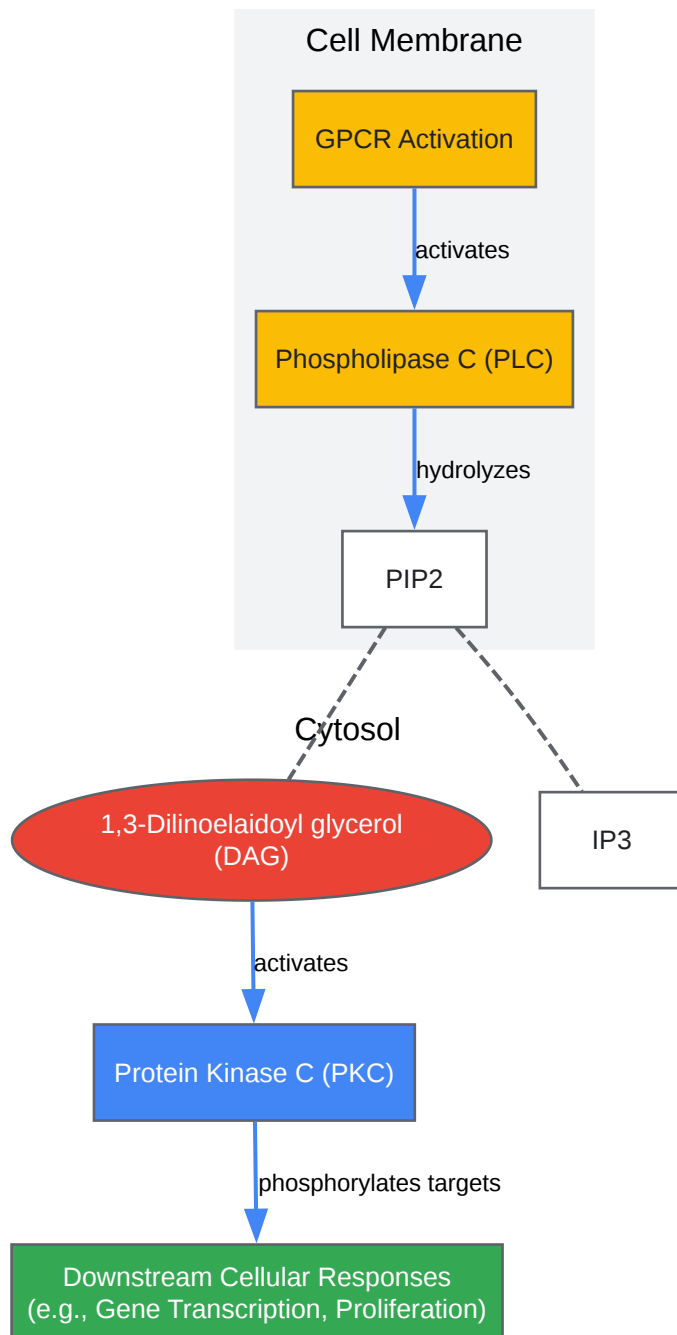
- Continue to vortex for another 30 seconds to ensure proper mixing.
- Use the working solution immediately to treat cells. It is not recommended to store aqueous dilutions for extended periods.[5]

Visualizations

Experimental Workflow: From Solid to Working Solution



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